

Application Note: Gas-Phase Kinetics of Nitrosyl Bromide Decomposition

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Compound of Interest

Compound Name: Nitrosyl bromide

CAS No.: 13444-87-6

Cat. No.: B14713873

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Overview

Nitrosyl bromide (NOBr) is a red gas that undergoes thermal decomposition into nitric oxide (NO) and bromine (Br₂).^[1] The study of its gas-phase kinetics serves as a classic example of a second-order reaction. The overall balanced chemical equation for the decomposition is:



The reaction is experimentally determined to be second-order with respect to the concentration of **nitrosyl bromide**. Therefore, the rate law is expressed as:

$$\text{Rate} = k[\text{NOBr}]^2$$

Here, *k* represents the temperature-dependent rate constant. Understanding the kinetics of this reaction is fundamental for modeling atmospheric chemistry and other gas-phase reaction systems. This document provides a summary of the kinetic data, a detailed experimental protocol for its study, and a visualization of the reaction mechanism.

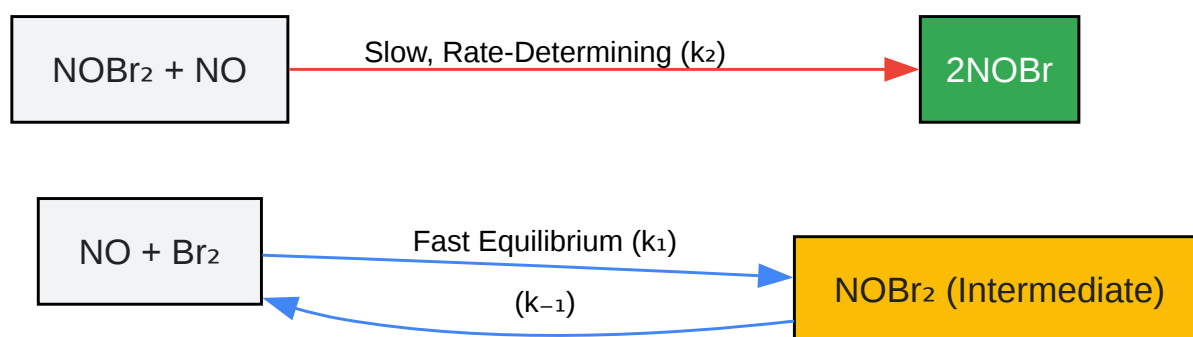
Reaction Mechanism

While the overall reaction appears to be a simple bimolecular decomposition, the mechanism for the reverse reaction (the formation of NOBr) suggests a more complex pathway. The formation is one of the few third-order homogeneous gas reactions, and its proposed two-step mechanism provides insight into the potential intermediates.[1][3]

The widely accepted mechanism for the formation of NOBr involves a fast equilibrium step followed by a slow, rate-determining step:

- $\text{NO}(\text{g}) + \text{Br}_2(\text{g}) \rightleftharpoons \text{NOBr}_2(\text{g})$ (Fast Equilibrium)
- $\text{NOBr}_2(\text{g}) + \text{NO}(\text{g}) \rightarrow 2\text{NOBr}(\text{g})$ (Slow, Rate-Determining Step)

The intermediate species, NOBr₂, is formed in the initial equilibrium.[3] The overall rate is dictated by the second, slower step.[3]



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Caption: Proposed mechanism for the formation of NOBr.

Quantitative Kinetic Data

The kinetic parameters for the second-order decomposition of **nitrosyl bromide** have been determined under various conditions. The data are summarized in the tables below.

Table 1: Rate Constants for the Decomposition of **Nitrosyl Bromide**

Rate Constant (k) [M ⁻¹ s ⁻¹]	Temperature (°C)	Temperature (K)	Source
0.810	10	283.15	[4]
0.330	10	283.15	[5]
0.417	20	293.15	[6][7]
1.064	50	323.15	[8]
0.556	Not Specified	Not Specified	[9][10]

Table 2: Activation Energy for NOBr Decomposition

Parameter	Value	Units	Conditions	Source
Activation Energy (E _a)	78.6	kJ/mol	Reaction studied at 130 °C	[11]

Experimental Protocols

Protocol: Determining the Rate Constant of NOBr Decomposition via Pressure Monitoring

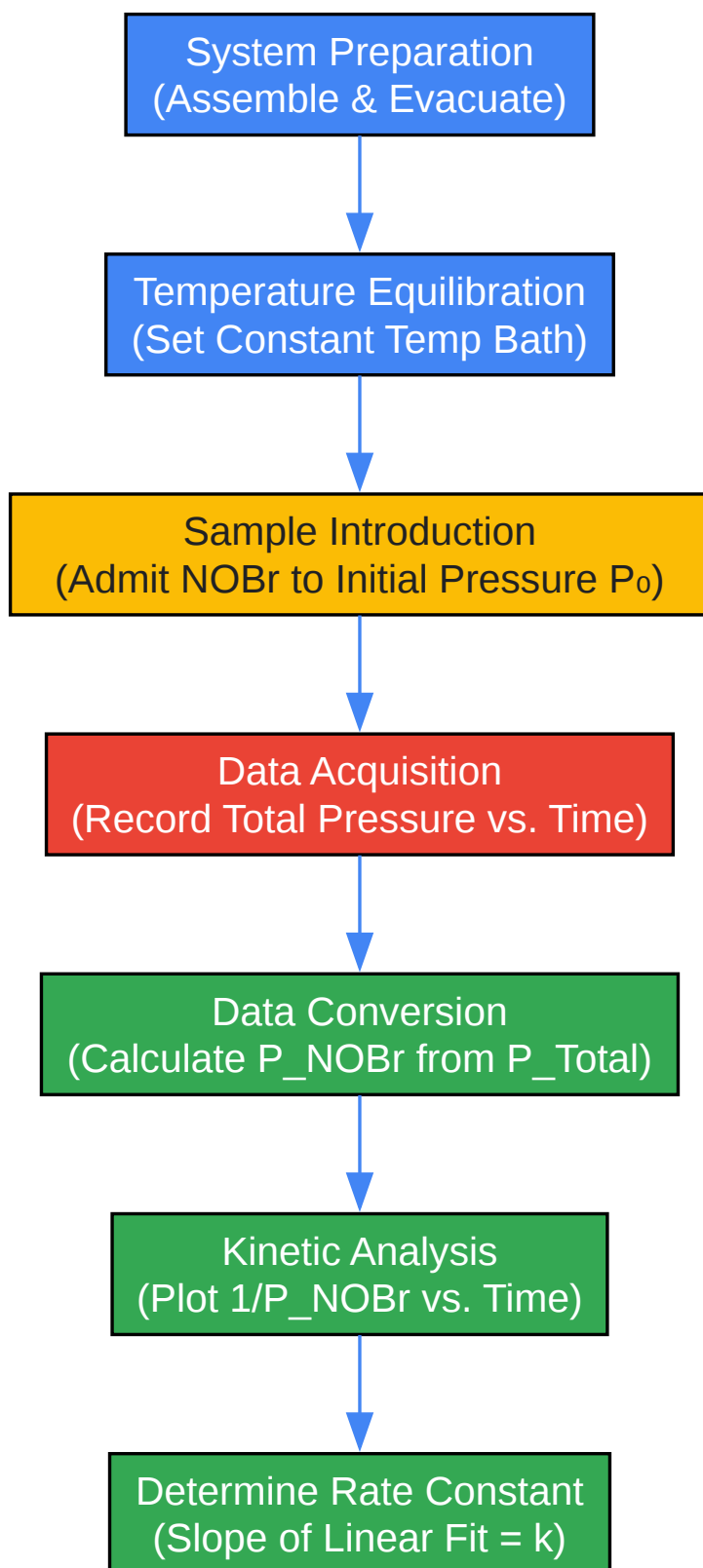
This protocol describes a method for studying the kinetics of NOBr decomposition by monitoring the change in total pressure of the system in a constant-volume vessel.

Objective: To determine the second-order rate constant, k , for the gas-phase decomposition of NOBr at a constant temperature.

Materials and Equipment:

- Cylinder of pure **Nitrosyl Bromide** (NOBr) gas
- High-vacuum line with diffusion or turbomolecular pump
- Glass reaction vessel of a precisely known volume

- Constant temperature bath (e.g., oil or water bath)
- High-precision pressure transducer or manometer
- Digital data acquisition system
- Standard laboratory glassware



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Caption: Experimental workflow for kinetic analysis.

Procedure:

- **System Preparation:** Assemble the reaction vessel within the constant temperature bath and connect it to the vacuum line. Evacuate the entire system to a low base pressure ($<10^{-4}$ Torr) to remove air and other impurities. Check for leaks.
- **Temperature Equilibration:** Set the constant temperature bath to the desired reaction temperature (e.g., 10 °C) and allow the reaction vessel to fully equilibrate.
- **Sample Introduction:** Isolate the reaction vessel from the vacuum pump. Carefully admit NOBr gas into the vessel until a desired initial pressure (P_0) is reached. Record this initial pressure accurately.
- **Data Acquisition:** Immediately begin recording the total pressure in the vessel as a function of time using the data acquisition system. The reaction begins as soon as the gas is introduced. Continue recording until a significant change in pressure is observed.
- **Safety Precautions:** **Nitrosyl bromide** and its decomposition products (NO, Br₂) are toxic and corrosive.[1] All procedures should be conducted in a well-ventilated fume hood. Ensure the vacuum pump exhaust is properly vented.

Data Analysis:

- **Relate Total Pressure to Reactant Pressure:** The total pressure (P_{Total}) increases as 2 moles of NOBr form 3 moles of products. The partial pressure of NOBr (P_{NOBr}) at any time t can be calculated from the initial pressure (P_0) and the total pressure (P_{Total}) at that time using the following relationship:
 - $P_{\text{NOBr}} = 3P_0 - 2P_{\text{Total}}$
- **Confirm Reaction Order:** To confirm the reaction is second-order, convert the calculated P_{NOBr} values at each time point to concentration [NOBr] using the ideal gas law ($P = (n/V)RT = CRT$). Then, plot $1/[\text{NOBr}]$ versus time. A straight line confirms a second-order reaction.[2]
- **Calculate the Rate Constant (k):** For a second-order reaction, the slope of the line from the plot of $1/[\text{NOBr}]$ versus time is equal to the rate constant, k .[2] Perform a linear regression on

the data to obtain the slope with high precision. The integrated rate law is:

$$\frac{1}{[\text{NOBr}]_t} = kt + \frac{1}{[\text{NOBr}]_0}$$

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